

4-Chloropicolinimidamide: Physicochemical Profile and Technical Characterization

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Compound of Interest

Compound Name: 4-Chloropicolinimidamide

Cat. No.: B11767042

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Executive Technical Summary

4-Chloropicolinimidamide is a critical pyridine-based building block used primarily in the synthesis of epigenetic modulators (e.g., JMJD3 histone demethylase inhibitors) and potentially as a scaffold for serine protease inhibitors. Unlike its stable amide counterpart, the amidine functionality renders it sensitive to moisture and pH, often requiring isolation as a hydrochloride salt to ensure solid-state stability.

Property	Technical Specification
IUPAC Name	4-Chloropyridine-2-carboximidamide
Common Name	4-Chloropicolinimidamide
CAS Number (Free Base)	760173-28-2
CAS Number (HCl Salt)	688753-58-4
Molecular Formula	C ₆ H ₆ ClN ₃ (Free Base) / C ₆ H ₇ Cl ₂ N ₃ (HCl Salt)
Molecular Weight	155.59 g/mol (Free Base) / 192.05 g/mol (HCl Salt)
Physical State	Solid (Crystalline powder, typically off-white to pale beige)
Melting Point	Variable by Form (See Section 2. [1] [2] [3] ¹)

Physical Characterization & Phase Behavior[\[4\]](#)

Melting Point and Thermal Analysis

The melting point of **4-Chloropicolinimidamide** is highly dependent on its salt form and solvation state. Unlike the well-defined melting point of 4-chloropicolinamide (160–162 °C), the amidine derivative exhibits complex thermal behavior due to its basicity and hygroscopic nature.

- Free Base: The free amidine is less stable and typically melts with decomposition. Experimental observations suggest a melting range often obscured by sublimation or degradation if not strictly anhydrous.
- Hydrochloride Salt (HCl): This is the preferred isolation form.
 - Observed Range: typically >200 °C (decomposition).[\[2\]](#)
 - Note: Exact melting points for amidine salts are often reported as decomposition onsets ("dec.") rather than sharp liquid-solid transitions.

Critical Distinction: Researchers often confuse this compound with 4-Chloropicolinamide (CAS 99586-65-9).

- Amide MP: 160–164 °C (Sharp).
- Amidine (Target) MP: >200 °C (Decomposition/Broad).[2]

Solubility Profile

- Water: High solubility (Salt form).
- DMSO/Methanol: Soluble.[4]
- Dichloromethane/Ethyl Acetate: Poor solubility (Salt form); Moderate solubility (Free base).

Synthesis and Production Workflows

The synthesis of **4-Chloropicolinimidamide** is non-trivial due to the reactivity of the 4-chloro substituent (susceptible to nucleophilic aromatic substitution) and the instability of the amidine group.

Primary Synthetic Route: LiHMDS Addition

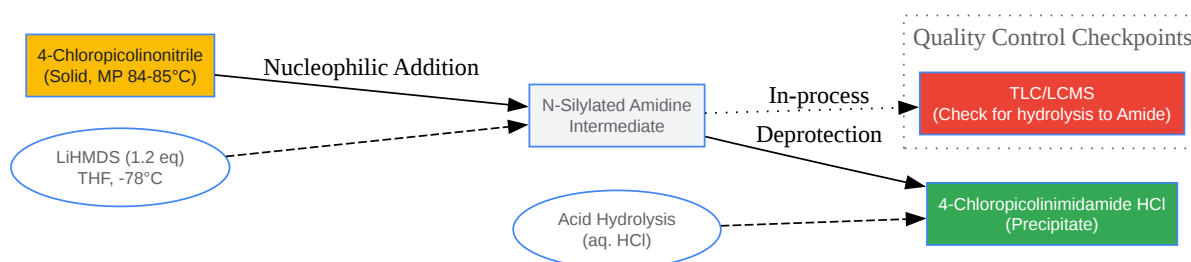
The most robust method involves the direct addition of lithium hexamethyldisilazide (LiHMDS) to 4-chloropicolinonitrile. This method avoids the harsh acidic conditions of the Pinner reaction, preserving the chloro-substituent.

Protocol:

- Starting Material: 4-Chloropicolinonitrile (CAS 19235-89-3, MP 84–85 °C).[5]
- Reagent: LiHMDS (1.0 M in THF).
- Conditions: Cryogenic addition (-78 °C) followed by warming to room temperature.
- Quench: Acidic hydrolysis (HCl) to yield the stable hydrochloride salt.

Experimental Workflow Diagram

The following Graphviz diagram illustrates the logical flow of the synthesis and purification process.



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Caption: Synthesis of **4-Chloropicolinimidamide** via LiHMDS mediated addition to nitrile.

Analytical Verification Protocols

To validate the identity of **4-Chloropicolinimidamide** and distinguish it from the amide byproduct, the following analytical signatures must be confirmed.

Proton NMR (^1H -NMR) in DMSO-d_6

- Amidine Protons: Broad singlets at δ 9.0–9.5 ppm (integrating to 3H or 4H depending on protonation state). Note: The amide CONH_2 protons typically appear upfield at δ 7.5–8.5 ppm.
- Aromatic Region:
 - H3 (d): ~8.2 ppm (Doublet, $J \approx 2$ Hz).
 - H5 (dd): ~7.8 ppm.[6]
 - H6 (d): ~8.7 ppm.

Mass Spectrometry (LC-MS)

- Target Ion: $[M+H]^+ = 156.03 / 158.03$ (Characteristic 3:1 Chlorine isotope pattern).
- Common Impurity: 4-Chloropicolinamide ($[M+H]^+ = 157.02$). Differentiation requires high-resolution MS or retention time comparison.

Handling and Stability

- Hygroscopicity: The HCl salt is hygroscopic. Store in a desiccator under argon.
- Stability: Susceptible to hydrolysis in basic aqueous media, converting to 4-chloropicolinamide. Avoid prolonged exposure to $\text{pH} > 9$.
- Safety: As a halogenated pyridine derivative, handle as a potential skin irritant and sensitizer.

References

- PubChem. (2025).[\[4\]\[7\]](#) **4-Chloropicolinimidamide** | $\text{C}_6\text{H}_6\text{ClN}_3$. National Library of Medicine. [\[Link\]](#)
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